

xylobiose molecular weight and formula

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Compound of Interest

Compound Name: Xylobiose

Cat. No.: B8103019

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An In-depth Technical Guide to the Core Properties of Xylobiose

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of molecules is paramount. This guide provides a focused overview of the molecular weight and chemical formula of **xylobiose**, a disaccharide of significant interest in various scientific fields.

Core Molecular Data of Xylobiose

Xylobiose is a disaccharide composed of two xylose units linked by a $\beta(1 \rightarrow 4)$ glycosidic bond.

[1] Its fundamental molecular properties are summarized below.

Property	Value	Source
Chemical Formula	C10H18O9	[1][2][3][4]
Molar Mass	282.24 g/mol	[1][2][3][4]

This data is foundational for a range of experimental and theoretical applications, from calculating molar concentrations for in vitro assays to interpreting mass spectrometry results.

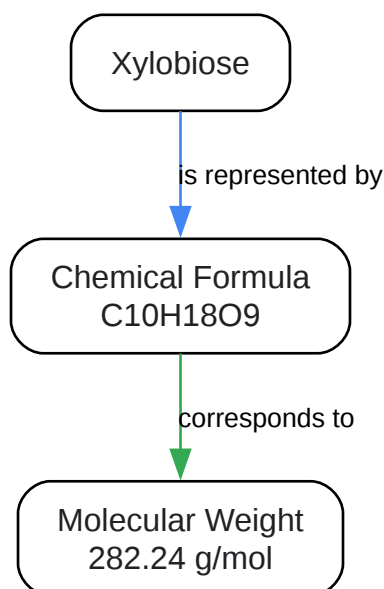
Experimental Protocols

Detailed experimental methodologies for determining the molecular weight and formula of **xylobiose** are well-established in the field of analytical chemistry. Key techniques include:

- **Mass Spectrometry (MS):** This is a primary technique for determining the molecular weight of a compound. High-resolution mass spectrometry can also provide data to confirm the elemental composition and thus the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are instrumental in elucidating the chemical structure of **xylobiose**, confirming the connectivity of atoms and thus validating the molecular formula.
- **Elemental Analysis:** This method directly measures the percentage composition of elements (carbon, hydrogen, oxygen) in a pure sample of **xylobiose**, which can be used to derive the empirical and molecular formulas.

Visualization of Core Properties

The logical relationship between the name, chemical formula, and molecular weight of **xylobiose** can be represented as follows:



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References

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